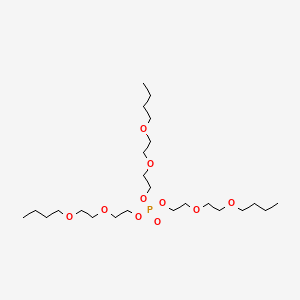

Tris[2-(2-butoxyethoxy)ethyl] phosphate

• CAS No.: 7332-46-9
• Molecular Formula: C24H51O10P
• Molecular Weight: 530.6 g/mol
• IUPAC Name: tris[2-(2-butoxyethoxy)ethyl] phosphate
• InChI: InChI=1S/C24H51O10P/c1-4-7-10-26-13-16-29-19-22-32-35(25,33-23-20-30-17-14-27-11-8-5-2)34-24-21-31-18-15-28-12-9-6-3/h4-24H2,1-3H3
• InChI Key: YETJDUSSMZWBME-UHFFFAOYSA-N
• Canonical SMILES: CCCCOCCOCCOP(=O)(OCCOCCOCCCC)OCCOCCOCCCC

Description

Contextual Significance as an Emerging Environmental Contaminant

TBEP is increasingly recognized as an emerging environmental contaminant due to its persistent detection in various environmental compartments. atamanchemicals.comresearchgate.net Its entry into the environment occurs through various pathways, including leaching from products in landfills, industrial effluents, and sewage. ecetoc.org The compound's chemical structure prevents it from being covalently bonded to polymer matrices, allowing it to be easily released from consumer products during their use and disposal. nih.gov

Academic research has confirmed the presence of TBEP in diverse environmental media. Studies have detected it in surface water, groundwater, sediment, and soil. ecetoc.orgresearchgate.net For instance, one investigation in the Nanyang Lake estuary in China reported TBEP concentrations ranging from 76.17 to 3875.29 µg/L in polluted water environments, such as water company inlets and urban sewage pipes. nih.gov The same study found concentrations of 3.12 µg/L in the river flowing through the urban area and 1.18 µg/L in the lake's estuary. nih.gov In other industrialized regions, concentrations in water have been found not to exceed 300 ng/L. ecetoc.org The consistent detection of TBEP, from ng/L to µg/L levels, underscores its prevalence and persistence, solidifying its status as a contaminant of emerging concern for environmental and ecosystem health.

Reported Environmental Concentrations of TBEP in the Nanyang Lake Estuary System

Sample Location	TBEP Concentration (µg/L)	Reference
Polluted Water Environment (e.g., water company inlets, urban sewage pipes)	76.17 - 3875.29	nih.gov
River flowing through urban area	3.12	nih.gov
Estuary of the lake	1.18	nih.gov

Overview of Primary Academic Research Trajectories for TBEP

The growing concerns over TBEP have spurred several primary trajectories in academic research, aimed at understanding its environmental behavior, fate, and impact.

Environmental Fate and Degradation: A significant area of research focuses on the environmental fate and degradation of TBEP. Its low vapor pressure and high soil sorption coefficient suggest that it will predominantly be found in water and sediment. ecetoc.org Studies have investigated its degradation through various processes, particularly advanced oxidation processes like heterogeneous photocatalysis. tandfonline.comnih.gov Research has shown that the photocatalytic degradation of TBEP often follows pseudo-first-order kinetics. tandfonline.comnih.gov The primary degradation pathways identified include hydroxylation, subsequent oxidation, and dealkylation of the side chains. tandfonline.com These studies are crucial for predicting the persistence of TBEP in different environmental conditions and for developing potential remediation technologies.

Kinetic Data for the Photocatalytic Degradation of TBEP

Catalyst System	Kinetic Model	Rate Constant (k)	Half-life (t½)	Reference
TiO₂ in suspension	Pseudo-first-order	0.0129 min⁻¹	Not Reported	nih.gov
TiO₂ immobilized on aluminum	Pseudo-first-order	0.0079 min⁻¹	Not Reported	nih.gov
N-doped-SrTiO₃	First-order	Not Reported	9.8 - 83.5 min (range across different catalysts)	tandfonline.com
(N,F-doped)-TiO₂/V₂O₅	First-order	Not Reported	9.8 - 83.5 min (range across different catalysts)	tandfonline.com

Analytical Methodologies: The development of sensitive and accurate analytical methods is fundamental to TBEP research. High-resolution mass spectrometry coupled with liquid chromatography has been instrumental in identifying TBEP and its various degradation products (DPs) in complex environmental matrices. tandfonline.com This research enables the detection of trace levels of the contaminant and helps elucidate its transformation pathways in the environment.

Ecotoxicological Effects: Another critical research trajectory is the investigation of TBEP's toxicological effects on aquatic organisms. nih.gov Studies on common carp (B13450389) (Cyprinus carpio) have shown that exposure to TBEP can induce significant oxidative stress in liver tissue. nih.govresearchgate.net Key findings include a significant reduction in superoxide (B77818) dismutase (SOD) activity and a continual increase in malondialdehyde (MDA) content with rising TBEP concentrations. nih.gov Furthermore, exposure has been linked to increased levels of inflammatory response factors (TNF-α and IL-1β) and apoptotic proteins (caspase-3 and caspase-9). nih.govresearchgate.net Ultrastructural analysis of liver cells in TBEP-treated carp revealed cellular damage, including swollen mitochondria and disordered cristae structures. nih.govresearchgate.net These studies provide essential data for understanding the potential ecological risks associated with TBEP contamination in aquatic ecosystems.

Environmental Occurrence and Distribution of Tbep

Detection in Aquatic Environments

TBEP's chemical properties, including its water solubility of approximately 1 g/L, suggest that it is likely to be found in water and sediment. ecetoc.org It enters these environments through leachates from landfills, industrial spills, and wastewater effluents. ecetoc.org

Surface Waters (Rivers, Coastal Waters, Estuaries)

TBEP has been identified in various surface water bodies across the globe. In Osaka City, Japan, river water concentrations were measured between 0.331 and 1.94 µg/L. nih.gov Studies in Germany found TBEP concentrations of 130 ng/L in the River Weser. nih.gov The compound was also detected in the Nilwala River in southern Sri Lanka, with concentrations ranging from 400 to 500 ng/L. nih.gov Research indicates that TBEP was completely degraded in river and coastal waters, while its half-life in estuarine water was approximately 50 days. ecetoc.orgresearchgate.net

Table 1: TBEP Concentrations in Surface Waters

Location	Water Body Type	Concentration Range
Osaka, Japan	River	0.331 - 1.94 µg/L
River Weser, Germany	River	130 ng/L
Nilwala River, Sri Lanka	River	400 - 500 ng/L

Sediments

Due to its chemical nature, TBEP is expected to be found in sediments. ecetoc.org Investigations have confirmed its presence, with concentrations typically ranging from 100 to 1000 µg/kg. researchgate.net

Groundwater and Drinking Water Systems

The presence of TBEP has been reported in drinking water, with concentrations reaching up to 270 µg/L. researchgate.net This is thought to be a result of migration from rubber gaskets used in plumbing systems. researchgate.net

Wastewater Treatment Plant Effluents

Wastewater treatment plants are a significant source of TBEP in the aquatic environment. researchgate.net Studies have shown that while these plants can eliminate a substantial amount of TBEP, with removal rates greater than 80%, the compound is still detected in the final effluent. ecetoc.orgresearchgate.net In Canada, TBEP was found in sewage effluent and in the river water downstream from the discharge point. ecetoc.org The mean concentration of TBEP in municipal influents has been recorded at 12,835 ng/L. researchgate.net

Atmospheric Presence

Indoor Air and Dust

TBEP is not a common pollutant in outdoor air but has been detected in indoor environments. ecetoc.org It can be released into indoor air through volatilization or from dust originating from plasticized materials and floor coatings. ecetoc.org One study measured TBEP concentrations in the indoor air of offices to be 25 ng/m³ or less. researchgate.netpsu.edu In house dust, the median concentration of TBEP has been reported to be as high as 45,730 ng/g. researchgate.net

Table 2: TBEP Concentrations in Indoor Environments

Environment	Matrix	Concentration
Offices	Air	≤ 25 ng/m³
Homes	Dust	45,730 ng/g (median)

Outdoor Air

Tris[2-(2-butoxyethoxy)ethyl] phosphate (B84403) is not considered a common air pollutant; however, it has been detected in outdoor air, often associated with fine particulate matter. In one isolated study, the concentration of TBEP in outdoor air was found to be less than 200 nanograms per cubic meter (ng/m³). The presence of TBEP in the outdoor environment is a direct result of human activities, as it does not occur naturally.

Biotic Occurrence and Bioaccumulation in Ecological Models

Aquatic Biota (e.g., Fish, Micro-crustaceans)

TBEP has been detected in various aquatic organisms, indicating its potential for bioaccumulation within aquatic food webs. Studies have identified the presence of this compound in several fish species. For instance, a pilot study of the Great Lakes aquatic food webs found TBEP at low to sub-nanogram per gram (ng/g) wet weight concentrations in alewife, rainbow smelt, and lake trout. researchgate.net Another study focusing on the Western Scheldt estuary also detected TBEP in the pelagic and benthic food web, with concentrations reported to be an order of magnitude higher than those of brominated flame retardants.

The table below summarizes the detection of TBEP in various aquatic species.

Species	Location	Concentration
Alewife	Great Lakes	Low to sub ng/g wet weight
Rainbow Smelt	Great Lakes	Low to sub ng/g wet weight
Lake Trout	Great Lakes	Low to sub ng/g wet weight

This table is interactive. Click on the headers to sort the data.

Avian Species (e.g., Herring Gull Eggs)

Avian species, particularly those at higher trophic levels, can accumulate environmental contaminants. Herring gulls (Larus argentatus) have been used as a bioindicator species for monitoring persistent organic pollutants. Research conducted on herring gull eggs from the Great Lakes has shown the presence of TBEP. In 2010, the total concentration of organophosphate flame retardants, including TBEP, in herring gull egg pools ranged from 2.02 to 6.69 ng/g wet weight. researchgate.net

Species	Location	Analyte	Concentration (ng/g wet weight)	Year
Herring Gull (Larus argentatus)	Great Lakes	ΣOPFRs (including TBEP)	2.02 - 6.69	2010

This table is interactive. Click on the headers to sort the data.

Detection in Non-Clinical Human Biological Matrices (e.g., Adipose Tissue, Urine) as Exposure Indicators

The presence of TBEP and its metabolites in human biological samples serves as a direct indicator of human exposure to this compound. While specific data on the concentration of the parent TBEP compound in adipose tissue is limited in the available research, studies have successfully detected its metabolites in human urine. The table below presents the median concentrations of two TBEP metabolites found in urine samples.

Biological Matrix	Metabolite	Median Concentration (µg/L)
Urine	bis(2-butoxyethyl) phosphate (BBOEP)	0.16
Urine	bis(2-butoxyethyl)-(2-hydroxyethyl) phosphate (BBOEHEP)	0.18

This table is interactive. Click on the headers to sort the data.

Environmental Fate and Transformation Pathways of Tbep

Biodegradation Processes

Biodegradation is a primary mechanism for the removal of TBEP from aquatic environments. This process is mediated by microorganisms in natural waters and engineered wastewater treatment systems.

Microbial communities in natural water bodies play a significant role in the breakdown of TBEP. Studies have shown that TBEP can be completely degraded in river and coastal water, although the rate of degradation can vary depending on environmental conditions and microbial acclimatization. ecetoc.org In one study of three river water samples, TBEP concentration was observed to decrease to zero within 10 to 20 days in one sample, while no significant decrease was noted in the other two over a 30-day period, suggesting variability in microbial activity or other environmental factors. ecetoc.org In estuarine water, the degradation is slower, with a reported half-life of approximately 50 days. ecetoc.org Conversely, there is little evidence of significant degradation in clean seawater. ecetoc.org The process often requires an acclimatization period for the microorganisms, after which TBEP can be rapidly degraded in less than 14 days. ecetoc.org

Table 1: Microbial Degradation of TBEP in Natural Waters

Water Body Type	Degradation Finding	Timeframe	Source
River Water (Sample 1/3)	Complete degradation	10-20 days	ecetoc.org
River Water (Sample 2 & 3/3)	No significant decrease	30 days	ecetoc.org
Coastal Water	Complete degradation	Not specified	ecetoc.org
Estuarine Water	~50% degradation (Half-life)	~50 days	ecetoc.org
Clean Seawater	Little degradation	Not specified	ecetoc.org

Wastewater treatment plants (WWTPs) are a critical nexus for the removal of TBEP from waste streams before they enter the environment. Substantial elimination of TBEP, often exceeding 80%, has been observed in both laboratory-scale activated sludge systems and full-scale WWTPs. ecetoc.org For instance, a semi-continuous activated sludge procedure demonstrated an 88% elimination of TBEP. ecetoc.org Similarly, a WWTP in Osaka, Japan, recorded an 81% removal efficiency. ecetoc.org The ultimate biodegradability, measured by CO2 generation, was found to be 51% of the theoretical maximum after 28 days in a shake flask procedure. ecetoc.org

During biological treatment, TBEP undergoes biotransformation, leading to the formation of various intermediate products. Research has identified several biotransformation products in the biological reactors of WWTPs, indicating that the degradation pathway involves the modification of the butoxyethyl side chains. researchgate.net

Chronic, low-level exposure to TBEP can elicit responses in aquatic organisms over multiple generations. Studies on the water flea Daphnia magna exposed to an environmentally relevant concentration (10 μg/L) over three 21-day generations revealed impacts on growth, although survival and reproduction were not affected. nih.gov The average number of molts was lower in the exposed organisms compared to the control group within a single generation. nih.gov At the molecular level, significant changes were observed in the transcription of genes related to growth, molting, hormone signaling, and oxidative stress. nih.gov These findings suggest that parental exposure to TBEP can have effects on offspring, indicating potential endocrine-disrupting effects over the long term. nih.gov

A separate study on the tropical water flea Ceriodaphnia cornuta, exposed to 6 µg/L of TBEP over seven generations, showed more severe effects. nih.govresearchgate.net Delayed toxicity was observed from the second to the fourth generation, impacting survival, body length, and fertility. nih.govresearchgate.net After a brief recovery in the fourth generation, complete inhibition occurred in the fifth and sixth generations, with no organisms surviving past 10 days, leading to population extinction by the seventh generation. nih.govresearchgate.net This research highlights that current ecological risk assessments, which may not account for multigenerational effects, might underestimate the threat of TBEP to sensitive aquatic species. nih.gov

Table 2: Multigenerational Effects of TBEP on Aquatic Invertebrates

Organism	Exposure Concentration	Duration	Observed Effects	Source
Daphnia magna	10 µg/L	3 generations (21 days each)	Affected growth and molting; altered gene transcription related to hormones and stress. No impact on survival or reproduction.	nih.gov
Ceriodaphnia cornuta	6 µg/L	7 generations	Delayed toxicity (F1-F3) affecting survival, growth, fertility. Population extinction by F6.	nih.govresearchgate.net

Environmental Partitioning and Transport Dynamics

The environmental distribution of TBEP is governed by its physicochemical properties, which dictate its partitioning between air, water, soil, and sediment, as well as its mobility within these compartments.

Sorption is a critical process that affects the fate and transport of organic contaminants in the environment by controlling their distribution between the solid and aqueous phases. The extent of sorption is quantified by the soil adsorption coefficient (Kd) and the organic carbon-water (B12546825) partition coefficient (Koc).

TBEP is characterized by a high soil sorption coefficient, indicating a strong tendency to adsorb to soil and sediment particles rather than remaining in the water column. This partitioning behavior is primarily driven by the compound's interaction with the organic matter present in the soil. Consequently, soils and sediments with higher organic carbon content are expected to exhibit greater sorption of TBEP. The relationship between Kd and Koc is given by the equation:

Koc = (Kd * 100) / % Organic Carbon

A high Koc value suggests that TBEP will be relatively immobile in soil and prone to accumulation in sediments.

Volatilization, the transfer of a chemical from a liquid or solid phase to a gaseous phase, is another key process in environmental transport. The tendency of a chemical to volatilize from water to air is described by its Henry's Law constant (H).

TBEP has a low vapor pressure, which suggests a limited tendency to volatilize. The estimated Henry's Law constant for tris(2-butoxyethyl) phosphate (B84403) is 1.6 x 10⁻⁹ atm-m³/mol. This low value indicates that TBEP will partition preferentially to the aqueous phase rather than the gas phase, limiting its volatilization from water bodies. nsf.gov This characteristic, combined with its high sorption coefficient, reinforces the expectation that TBEP will be predominantly found in water, soil, and sediment rather than in the atmosphere.

Riverbank filtration (RBF) and soil filtration are natural water treatment processes where surface water is filtered through riverbanks or soil, which can effectively remove various contaminants. The mobility of an organic compound during these processes is influenced by its sorption characteristics and biodegradability.

Ecotoxicological Investigations of Tbep

Aquatic Ecotoxicity

The presence of TBEP in aquatic environments has raised concerns about its effects on resident organisms. Consequently, numerous studies have focused on characterizing its toxicity to a range of aquatic species.

Acute toxicity studies are fundamental in assessing the immediate harm a substance can cause to an organism. For the freshwater invertebrate Daphnia magna, a standard model organism in ecotoxicology, the 48-hour median lethal concentration (LC50) for TBEP has been reported to be 75 mg/L. ecetoc.org This value indicates the concentration at which 50% of the tested Daphnia magna population died within a 48-hour exposure period.

The acute toxicity of TBEP has also been evaluated in fish species. For the fathead minnow (Pimephales promelas), the 96-hour LC50 value has been established at 16 mg/L. ecetoc.org In studies using zebrafish (Danio rerio) embryos, exposure to TBEP has been shown to cause developmental toxicity, including malformations, delays in growth, and a decreased heart rate. nih.gov

Beyond immediate lethal effects, the long-term and generational impacts of TBEP are of significant interest for a comprehensive ecological risk assessment.

Chronic exposure studies on the tropical water flea Ceriodaphnia cornuta have revealed significant impacts on key life-history traits. researchgate.net Exposure to TBEP has been shown to substantially reduce the survival of this species. researchgate.net Research has demonstrated that TBEP can affect survival, body length, and fertility in C. cornuta. nih.gov

Multigenerational studies on Ceriodaphnia cornuta have highlighted the potential for delayed toxicity. nih.gov Effects on survival, body length, and fertility emerged from the second (F1) to the fourth (F3) generation. nih.gov A recovery was observed in the F4 generation, but this was followed by complete inhibition in the F5 and F6 generations, where no organisms survived past 10 days. nih.gov This research demonstrates the potential for TBEP to have lethal effects at environmentally relevant concentrations over multiple generations, ultimately leading to population extinction by the F6 generation. nih.gov

In a three-generation study on Daphnia magna exposed to an environmentally relevant concentration of 10 μg/L, TBEP did not impact survival or reproduction but did affect growth. nih.gov The mean number of molts was also lower in exposed daphnids compared to the control group within a given generation. nih.gov

Studies on zebrafish have shown that TBEP can be transferred from parents to their offspring, leading to developmental issues. nih.gov After parental exposure, TBEP residues were detected in the F1 larvae. nih.gov This maternal transfer resulted in lower survival rates, shorter body lengths, and faster heart rates in the offspring. nih.gov These findings indicate that long-term parental exposure to TBEP can inhibit the development of their progeny through a combination of parental gonadal impairment and direct transfer of the chemical. nih.gov

Influence of Environmental Water Matrices on Ecotoxicological Outcomes

The composition of environmental water can significantly alter the bioavailability and toxicity of chemical contaminants. Studies on Tris[2-(2-butoxyethoxy)ethyl] phosphate (B84403) (TBEP) have shown that its ecotoxicological effects can be more pronounced in natural water bodies compared to controlled laboratory media.

In a study investigating the chronic impacts of TBEP on the tropical micro-crustacean Ceriodaphnia cornuta, researchers compared the organism's response in a standard artificial medium (M4/4) and in natural water from the Mekong River. The findings revealed that the detrimental effects of TBEP on the survival and reproduction of C. cornuta were substantially more potent in the natural river water. researchgate.net This suggests that factors present in the environmental water matrix, which are absent in the artificial medium, may increase the toxicity of TBEP to aquatic organisms. researchgate.net Such findings raise concerns that standard ecotoxicological tests using synthetic media may not fully capture the adverse effects of contaminants, potentially underestimating their environmental risk. researchgate.net

Table 1: Comparative Toxicity of TBEP in Different Water Matrices

Organism	Water Matrix	Observed Effect	Conclusion
Ceriodaphnia cornuta	Artificial Medium (M4/4)	Reduced survival and reproduction	TBEP is toxic to C. cornuta.
Ceriodaphnia cornuta	Mekong River Water	Significantly stronger reduction in survival and reproduction compared to artificial medium	Natural water matrices can enhance the toxicity of TBEP. researchgate.net

Ecological Risk Assessment Methodologies for Aquatic Organisms

Ecological risk assessment for chemicals in aquatic environments is a structured process to evaluate the likelihood of adverse ecological effects arising from exposure to one or more stressors. frontiersin.org A common approach involves the use of risk quotients (RQs), which are calculated by dividing the measured environmental concentration (MEC) of a substance by its predicted no-effect concentration (PNEC). frontiersin.org

The PNEC value is typically derived from laboratory toxicity data, such as the median lethal concentration (LC50), median effect concentration (EC50), or no-observed-effect concentration (NOEC). frontiersin.org The risk is then characterized based on the RQ value; for instance, an RQ greater than 1 indicates a potential for adverse effects. frontiersin.org

For TBEP, there is growing concern that current ecological risk assessments may underestimate its threat to aquatic ecosystems. nih.gov A study on the multigenerational toxicity of TBEP to the water flea Ceriodaphnia cornuta estimated a chronic PNEC of 8.64 µg/L. researchgate.netnih.gov The research highlighted that this value might not be sufficiently protective for vulnerable species, especially considering that delayed and multigenerational lethal effects were observed at environmentally relevant concentrations (6 ± 0.7 µg/L). researchgate.netnih.gov These assessments, which compare TBEP concentrations detected in surface waters against toxicity thresholds, suggest potential risks in specific locations globally, emphasizing the need for a reassessment of TBEP's environmental risk to better safeguard aquatic biodiversity. researchgate.netnih.gov

The complexity of environmental factors and the diverse modes of action of organic pollutants like TBEP present challenges for accurate risk assessment. frontiersin.org Therefore, methodologies must consider not only direct toxicity but also factors like bioavailability in different water chemistries and the potential for interactive effects. frontiersin.org

Ecotoxicity in Avian Model Systems

[Information on the specific effects of TBEP in avian model systems as per the subsections below was not available in the provided search results. The following sections describe the general principles and methodologies related to these research areas in avian toxicology.]

Alterations in Embryonic Development (e.g., Chicken Embryos)

The avian embryo serves as a critical model for investigating the effects of environmental contaminants on vertebrate development. frontiersin.org Incubation conditions, including temperature, humidity, and gas exchange, are meticulously controlled to ensure proper development. frontiersin.org Exposure to chemical substances can disrupt this sensitive process, leading to a range of adverse outcomes. Toxicological studies often introduce contaminants in ovo (into the egg) to mimic maternal transfer and assess effects on embryonic survival, growth, and the occurrence of developmental abnormalities. researchgate.net Research in this area examines how chemical exposure can lead to morphological, physiological, and metabolic changes that may have lasting effects post-hatch. frontiersin.org

Modulation of Endocrine System Pathways (e.g., Thyroid Hormone Levels)

The endocrine system in birds, comparable to that of mammals, regulates a vast array of physiological processes, including growth, metabolism, and reproduction. nih.govbirdfact.com It is comprised of glands such as the pituitary, thyroid, and gonads, which secrete hormones that act as chemical messengers. birdfact.com The thyroid gland, in particular, produces hormones essential for metabolism and development. birdfact.com Certain environmental chemicals, known as endocrine disruptors, can interfere with these hormonal pathways. researchgate.net Toxicological studies in avian models often assess the potential of a substance to alter hormone levels, such as thyroid hormones, which can have significant consequences for development and physiological function. researchgate.netnih.gov

Hepatic Gene Expression Changes and Associated Phenotypes

The liver is a primary site of detoxification and metabolism of foreign compounds. In avian embryos, the liver is a key target organ for assessing the effects of chemical exposure. confex.com Modern toxicological research employs molecular techniques, such as gene expression analysis (transcriptomics), to understand how contaminants affect cellular function at a genetic level. nih.gov By measuring changes in messenger RNA (mRNA) expression in hepatic tissue, scientists can identify the specific biological pathways disrupted by a chemical. researchgate.netnih.gov These changes in gene expression can be linked to observable adverse outcomes (phenotypes), such as altered liver size or function, providing a mechanistic understanding of a substance's toxicity. nih.govmdpi.com

Mechanistic Ecotoxicology and Cellular/Molecular Studies (Non-Human and In Vitro Models)

Mechanistic toxicology aims to elucidate the specific biochemical and molecular processes through which a substance exerts its toxic effects. mdpi.com For TBEP, studies using both in vivo non-human models and in vitro cell cultures have begun to uncover its modes of action.

Research on Cyprinus carpio (carp) exposed to TBEP revealed that the compound induces significant oxidative stress in the liver. This was evidenced by a significant reduction in superoxide (B77818) dismutase (SOD) activity and a corresponding increase in malondialdehyde (MDA) content. nih.govresearchgate.net The exposure also triggered an inflammatory response, characterized by the increased expression of inflammatory factors like tumor necrosis factor-α (TNF-α) and interleukin-1β (IL-1β). nih.govresearchgate.net At the cellular level, TBEP exposure led to ultrastructural changes in liver cells, including swollen mitochondria with disordered cristae, an increase in lipid droplets, and a reduction in other organelles. nih.govresearchgate.net Furthermore, TBEP was found to induce apoptosis (programmed cell death), indicated by the elevated expression of apoptotic proteins caspase-3 and caspase-9. nih.govresearchgate.net

In vitro studies using the human liver hepatocellular carcinoma cell line (HepG2) have provided further molecular insights. A toxicogenomics study using RNA sequencing found that TBEP exposure led to the upregulation of genes involved in protein and energy metabolism, as well as DNA replication. nih.gov These findings align with observations of increased mitochondrial activity at lower TBEP concentrations. nih.gov The study also indicated that TBEP affects a broad range of biological processes, including the general stress response and steroid hormone biosynthesis, and may modulate immune responses. nih.gov

Table 2: Mechanistic Effects of TBEP in Non-Human and In Vitro Models

Model System	Key Pathway/Process Affected	Specific Findings	Reference
Cyprinus carpio (liver)	Oxidative Stress	Decreased SOD activity, increased MDA content	nih.govresearchgate.net
	Inflammatory Response	Increased TNF-α and IL-1β expression	nih.govresearchgate.net
	Apoptosis	Increased caspase-3 and caspase-9 expression	nih.govresearchgate.net
	Cellular Ultrastructure	Mitochondrial swelling, increased lipid droplets	nih.govresearchgate.net
HepG2 cells (human liver cell line)	Gene Expression (Metabolism)	Upregulation of genes for protein and energy metabolism, DNA replication	nih.gov
	Cellular Processes	Increased mitochondrial activity, effects on stress response and steroid biosynthesis	nih.gov

Endocrine Disrupting Potential

Scientific investigations have explored the endocrine-disrupting capabilities of TBEP, with a focus on its interaction with the hypothalamic-pituitary-gonadal (HPG) axis and its potential to act as an agonist for the pregnane (B1235032) X receptor (PXR).

Hypothalamic-Pituitary-Gonadal (HPG) Axis in Zebrafish:

Exposure of zebrafish embryos and larvae to TBEP has been shown to interfere with the HPG axis, a critical pathway for reproductive development and function. nih.govresearchgate.net Studies have demonstrated that TBEP can alter the transcription profiles of key genes along this axis. Specifically, exposure to TBEP resulted in decreased expression of genes involved in hormone synthesis, such as fshβ (follicle-stimulating hormone beta subunit), while upregulating the expression of certain hormone receptor genes, including those for the estrogen receptor (er) and androgen receptor (ar) in zebrafish larvae. nih.govresearchgate.net These alterations at the molecular level suggest that TBEP can disrupt endocrine signaling, potentially leading to adverse effects on the reproductive system. nih.gov

Table 1: Effects of TBEP on HPG Axis Gene Expression in Zebrafish Larvae

Gene	Function	Effect of TBEP Exposure
fshβ	Hormone Synthesis	Decreased Expression
er	Estrogen Receptor	Upregulated Expression
ar	Androgen Receptor	Upregulated Expression

PXR Agonistic Activity:

The pregnane X receptor (PXR) is a nuclear receptor that plays a crucial role in sensing foreign chemicals (xenobiotics) and regulating the expression of genes involved in their metabolism and detoxification. nih.govwikipedia.org Activation of PXR can lead to the upregulation of enzymes such as cytochrome P450 3A4 (CYP3A4), which metabolizes a wide range of substances. wikipedia.orgnih.gov While many environmental compounds have been identified as PXR agonists, specific studies conclusively demonstrating the direct agonistic activity of TBEP on the human pregnane X receptor are limited. The interaction between TBEP and PXR represents an area where further research is needed to fully characterize its potential to interfere with xenobiotic metabolism pathways.

Neurodevelopmental Impacts at Cellular/Molecular Level

Recent research has shed light on the neurodevelopmental toxicity of TBEP, particularly its effects on human motor neuron differentiation and associated signaling pathways.

Effects on Human Motor Neuron Differentiation Models:

Studies utilizing human embryonic stem cells (ESCs) to model motor neuron (MN) development have shown that TBEP can disrupt this critical process. nih.gov TBEP was found to have a significant inhibitory effect on the survival of developing motor neurons. nih.gov Furthermore, RNA sequencing analysis revealed that TBEP's impact on MN survival is primarily through the disruption of the extracellular matrix (ECM)-receptor interaction. nih.gov

Wnt Signaling and ECM-Receptor Interaction:

The Wnt signaling pathway is fundamental for proper neurodevelopment. While another organophosphate flame retardant, TCEP, was found to downregulate Wnt signaling during MN differentiation, TBEP's primary mechanism of neurotoxicity in this model was linked to the disruption of the ECM-receptor interaction. nih.gov The extracellular matrix provides essential structural and signaling support for developing neurons, and its disruption can lead to impaired cell survival and differentiation. nih.gov Both TBEP and TCEP were observed to activate Bone Morphogenetic Protein (BMP) signaling, another key pathway in neural development. nih.gov

Table 2: Neurodevelopmental Impacts of TBEP at the Cellular/Molecular Level

Impact Area	Specific Effect of TBEP	Associated Signaling Pathway
Human Motor Neuron Survival	Inhibitory	Disruption of ECM-receptor interaction
Human Motor Neuron Differentiation	Disruptive	Activation of BMP signaling

Induction of Oxidative Stress Responses

TBEP exposure has been demonstrated to induce oxidative stress in various cell types. Oxidative stress occurs when there is an imbalance between the production of reactive oxygen species (ROS) and the ability of the biological system to detoxify these reactive intermediates.

In cultured TM3 Leydig cells, TBEP exposure led to a notable decrease in glutathione (B108866) (GSH) content and a corresponding increase in oxidized glutathione (GSSG). nih.gov Furthermore, the activities of key antioxidant enzymes, including superoxide dismutase, catalase, glutathione peroxidase, and glutathione S-transferase, were significantly increased, indicating a cellular response to combat oxidative stress. nih.gov The expression of genes related to oxidative stress, such as Sod, Gpx1, Cat, and Gsta1, were also altered in a dose-dependent and/or time-dependent manner. nih.gov These findings collectively indicate that TBEP can induce a state of oxidative stress in Leydig cells.

Global Gene Expression Profiling (e.g., RNA-seq in HepG2 cells)

To gain a broader understanding of the molecular mechanisms underlying TBEP toxicity, global gene expression profiling using RNA sequencing (RNA-seq) has been conducted on human liver hepatocellular carcinoma cells (HepG2). These studies have revealed that TBEP can modulate the expression of a wide range of genes involved in various cellular processes.

Transcriptomic analysis of HepG2 cells exposed to TBEP showed a significant upregulation of genes associated with protein and energy metabolism, as well as DNA replication. This suggests an increase in cellular and macromolecule metabolism, which may be linked to an observed increase in mitochondrial activity at lower concentrations of TBEP.

Gene set enrichment analysis of the RNA-seq data from TBEP-treated HepG2 cells revealed effects on a variety of biological processes. Notably, there was an impact on the general stress response and wound healing pathways. Additionally, TBEP was found to affect genes involved in the regulation and potentiation of immune responses, which is consistent with findings from other studies on this compound.

The gene expression profiling in HepG2 cells also indicated that TBEP influences genes related to the metabolism of xenobiotics and lipids. This aligns with the compound's potential to interact with pathways responsible for processing foreign substances and maintaining lipid homeostasis. The modulation of these genes further underscores the broad-ranging effects of TBEP at the transcriptional level.

Table 3: Summary of TBEP Effects on Gene Expression in HepG2 Cells

Gene Category	Overall Effect
Protein and Energy Metabolism	Upregulation
DNA Replication	Upregulation
Stress Response and Wound Healing	Altered Expression
Immune Regulation	Altered Expression
Xenobiotic and Lipid Metabolism	Altered Expression

Biotransformation Pathways and metabolite Formation in Non-Human Organisms (e.g., Fish)

The biotransformation of Tris[2-(2-butoxyethoxy)ethyl] phosphate (TBEP) in non-human organisms, particularly fish, is a critical area of ecotoxicological research. While comprehensive in-vivo studies detailing the complete metabolic fate of TBEP in fish are limited, existing in-vitro data and findings from studies on analogous organophosphate esters and microbial degradation provide a scientifically grounded basis for proposing the primary biotransformation pathways.

The metabolic processes involved in the breakdown of TBEP in fish are anticipated to proceed through two main phases of xenobiotic metabolism. Phase I reactions, primarily mediated by the cytochrome P450 (CYP) enzyme superfamily, are expected to involve hydrolysis and oxidation of the parent TBEP molecule. This is followed by Phase II reactions, where the metabolites from Phase I are conjugated with endogenous molecules to increase their water solubility and facilitate their excretion from the organism.

Proposed Biotransformation Pathways

Based on the available scientific evidence, the biotransformation of TBEP in fish is hypothesized to occur through the following pathways:

Hydrolysis of the Phosphate Ester Bonds: A primary metabolic route for organophosphate esters is the cleavage of the phosphate ester bonds. This reaction can be catalyzed by enzymes such as phosphotriesterases. The stepwise hydrolysis of TBEP would result in the formation of diester and monoester metabolites. For instance, the initial hydrolysis of one ester bond would yield bis[2-(2-butoxyethoxy)ethyl] phosphate (BBEP) and 2-(2-butoxyethoxy)ethanol. Further hydrolysis of BBEP would produce mono[2-(2-butoxyethoxy)ethyl] phosphate (MBEP) and another molecule of 2-(2-butoxyethoxy)ethanol.

Oxidation of the Butoxyethyl Side Chains: The alkyl side chains of TBEP are susceptible to oxidative metabolism, a common Phase I reaction catalyzed by CYP enzymes. In-vitro studies utilizing fish liver microsomes have indicated the involvement of CYP3A4 and CYP1A isoforms in the metabolism of TBEP. This oxidation can occur at various positions on the butoxyethyl group, leading to the formation of hydroxylated and carboxylated metabolites. For example, oxidation of the terminal methyl group of the butyl moiety would result in a primary alcohol, which could be further oxidized to an aldehyde and then a carboxylic acid.

Metabolite Formation

The biotransformation of TBEP is expected to generate a series of metabolites with varying degrees of polarity and potential toxicity. While a complete profile of in-vivo metabolites in fish has yet to be fully elucidated, the following table details the parent compound and its putative metabolites based on the proposed pathways.

Compound Name	Abbreviation	Type
This compound	TBEP	Parent Compound
Bis[2-(2-butoxyethoxy)ethyl] phosphate	BBEP	Metabolite (from Hydrolysis)
Mono[2-(2-butoxyethoxy)ethyl] phosphate	MBEP	Metabolite (from Hydrolysis)
2-(2-butoxyethoxy)ethanol	-	Metabolite (from Hydrolysis)
Hydroxylated TBEP	TBEP-OH	Metabolite (from Oxidation)
Carboxylated TBEP	TBEP-COOH	Metabolite (from Oxidation)

Detailed Research Findings

Studies on the microbial degradation of structurally similar organophosphate esters provide valuable insights into the potential breakdown products of TBEP in biological systems. For instance, research on the biodegradation of tert-butylphenyl diphenyl phosphate (BPDP) has identified phenol, tert-butylphenol, and diphenyl phosphate as metabolites, demonstrating the cleavage of the ester bonds.

Furthermore, investigations into the microbial biotransformation of Tris(2-chloroethyl) phosphate (TCEP) have revealed a range of metabolites formed through both hydrolysis and oxidation. The identified hydrolysis products included bis(2-chloroethyl) phosphate (BCEP) and mono(2-chloroethyl) phosphate (MCEP). Additionally, oxidized metabolites such as hydroxylated TCEP (TCEP-OH), TCEP with an aldehyde group (TCEP-CHO), and carboxylated TCEP (TCEP-COOH) were detected. These findings strongly support the hypothesis that TBEP undergoes similar metabolic transformations in fish, involving both the breakdown of the phosphate ester structure and the modification of its side chains.

The presence and activity of both Phase I and Phase II xenobiotic-metabolizing enzymes are well-documented in various fish species. This enzymatic machinery is capable of carrying out the necessary hydrolysis and oxidation reactions to metabolize compounds like TBEP, followed by conjugation to facilitate their elimination. The identification of specific CYP isoforms involved in TBEP metabolism in fish liver microsomes provides direct in-vitro evidence for the initial steps of its biotransformation.

Analytical Methodologies for Environmental and Biological Monitoring of Tbep

Advanced Chromatographic Techniques

Chromatography, coupled with mass spectrometry, forms the cornerstone of TBEP analysis, offering high sensitivity and selectivity.

Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile organic compounds like TBEP. In this method, the sample is vaporized and separated into its components within a capillary column. unizar.es These components then enter a mass spectrometer, which identifies them based on their unique mass-to-charge ratio. unizar.es GC-MS is well-suited for everyday targeted or untargeted analysis of environmental samples. unizar.es

For TBEP analysis, specific instrument parameters are optimized. This includes setting the injector port, interface, and ion source temperatures to ensure efficient vaporization and ionization without thermal degradation. nih.gov The mass spectrometer can be operated in different modes, such as full scan to identify unknown compounds or selected ion monitoring (SIM) for enhanced sensitivity in quantifying known analytes like TBEP. unizar.es When coupled with a triple quadrupole mass spectrometer (GC-MS/MS), the system provides an even higher level of selectivity, which is crucial for analyzing complex samples where background interferences can be a challenge. unizar.es

Liquid chromatography-mass spectrometry (LC-MS) is particularly advantageous for analyzing large, non-volatile, or thermally unstable compounds, a category that includes TBEP. nih.govnews-medical.net The process begins with the separation of sample components in the liquid phase using a high-performance liquid chromatography (HPLC) system. nih.gov The separated components are then ionized, typically using electrospray ionization (ESI), and introduced into the mass spectrometer for detection. nih.govnews-medical.net

For TBEP, tandem mass spectrometry (LC-MS/MS) is frequently the method of choice. researchgate.netfiu.edu This technique uses multiple stages of mass analysis to enhance selectivity and sensitivity, allowing for reliable quantification even at trace levels. High-resolution mass spectrometry (HRMS), often utilizing Orbitrap or time-of-flight (TOF) analyzers, provides highly accurate mass measurements. nih.gov This capability allows for the confident identification of TBEP and its transformation products in complex environmental samples by distinguishing them from other compounds with similar nominal masses. nih.gov

Ion Mobility Spectrometry (IMS) is a rapid, gas-phase separation technique that adds another dimension of analysis to traditional chromatography and mass spectrometry. scholaris.ca IMS separates ions based on their size, shape, and charge as they drift through a tube filled with a buffer gas under the influence of an electric field. When coupled with MS (IM-MS), this technique can separate isomeric and isobaric compounds that would be indistinguishable by mass spectrometry alone.

The integration of IMS with LC-MS or GC-MS systems significantly increases the analytical power, enhancing peak capacity and reducing chemical noise. scholaris.ca For complex environmental analysis, this means a greater ability to resolve target analytes like TBEP from matrix interferences. The collision cross-section (CCS) value derived from IMS is a key physical property of an ion that is highly reproducible and can be used as an additional point of identification, alongside retention time and mass-to-charge ratio, to increase confidence in compound identification. scholaris.ca While the direct application of IMS to TBEP is an emerging area, its utility in separating isomers of other persistent organic pollutants and related organophosphate compounds demonstrates its significant potential for TBEP analysis.

Robust Sample Preparation and Extraction Methods for Complex Matrices

Effective sample preparation is a critical prerequisite for accurate analysis, as environmental samples are often complex and contain TBEP at low concentrations. The primary goal is to extract TBEP from the sample matrix (e.g., water, soil, dust), remove interfering substances, and concentrate the analyte before instrumental analysis.

Several techniques are commonly employed:

Solid-Phase Extraction (SPE): This is a widely used method for water samples. It involves passing the water sample through a cartridge containing a solid sorbent that retains TBEP. The interfering components are washed away, and then TBEP is eluted from the sorbent with a small volume of an organic solvent, effectively isolating and concentrating it.

Liquid-Liquid Extraction (LLE): In this classic method, TBEP is separated from a liquid sample (usually water) by partitioning it into an immiscible organic solvent. It is effective but can be labor-intensive and require significant volumes of organic solvents.

Dispersive Liquid-Liquid Microextraction (DLLME): A miniaturized version of LLE, DLLME uses a small amount of extraction solvent dispersed into the aqueous sample, forming fine droplets. This maximizes the surface area for rapid extraction of the analyte. It is faster and uses less solvent than traditional LLE.

Solid-Phase Microextraction (SPME): SPME is a solvent-free technique that uses a fused-silica fiber coated with a sorbent. The fiber is exposed to the sample, where it adsorbs TBEP. The fiber is then transferred directly to the injector of a gas chromatograph for analysis.

QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe): This method involves an initial extraction with a solvent followed by a "cleanup" step using dispersive SPE to remove interferences. Originally developed for pesticide analysis in food, its application has expanded to other analytes and matrices, including environmental samples.

The choice of method depends on the sample matrix, the required detection limits, and the analytical instrument being used.

Quantification in Diverse Environmental Compartments

Advanced analytical techniques have enabled the quantification of TBEP in various environmental settings, revealing its widespread presence.

TBEP is frequently detected in aquatic environments, primarily due to discharges from wastewater treatment plants (WWTPs), which are a significant source of this compound in surface waters.

Wastewater: Studies have shown high concentrations of TBEP in both the influent and effluent of municipal and industrial WWTPs. For instance, the mean concentration of TBEP in municipal influents has been reported at 12,835 ng/L. This indicates that while some removal occurs during treatment, significant amounts are still discharged into the environment.

Surface Water: As a result of wastewater discharges, TBEP has been identified as a dominant organophosphate ester in various rivers, including the Haihe River in China and the Elbe River in Germany.

Drinking Water: The presence of TBEP has been confirmed in drinking water supplies. A Canadian study of 33 municipalities found TBEP concentrations ranging from 1.1 to 560 ng/L. Specific detections in Selkirk, Manitoba, showed levels of 390 ng/L and 38 ng/L on two separate occasions.

Groundwater: TBEP has been investigated during the infiltration of river water to groundwater, indicating a potential pathway for contamination. Monitoring of groundwater has confirmed its presence, with concentrations varying depending on the proximity to contamination sources.

Table 1: Concentration of TBEP in Various Water Compartments

Water Type	Location	Concentration Range (ng/L)
Wastewater (Municipal Influent)	Not Specified	Mean of 12,835
Drinking Water	29 Canadian Cities	1.1 - 560
Drinking Water	Selkirk, Manitoba (Oct 1979)	390
Drinking Water	Selkirk, Manitoba (Nov 1979)	38

---

Sediments and Soils

The analysis of TBEP in solid environmental matrices such as sediments and soils requires robust extraction and cleanup procedures to isolate the target analyte from complex sample components. Common sample preparation steps involve freeze-drying, grinding, and sieving to ensure homogeneity before extraction.

Several extraction techniques have been effectively employed. Ultrasonic-assisted extraction (UAE) is frequently used, often with a mixture of polar and non-polar solvents like hexane (B92381) and dichloromethane (B109758) or acetone (B3395972) and methylene (B1212753) chloride nih.govscienceopen.com. Another powerful method is Accelerated Solvent Extraction (ASE) , which uses elevated temperatures and pressures to achieve rapid and efficient extraction nih.gov. Soxhlet extraction is a more traditional but still utilized technique nih.gov.

Following extraction, a cleanup step is essential to remove interfering co-extracted substances. This is commonly achieved using solid-phase extraction (SPE) with cartridges containing materials such as aminopropyl silica (B1680970) gel or Florisil nih.govecetoc.org.

The final determination is typically performed using Gas Chromatography (GC) coupled with a Mass Spectrometry (MS) detector nih.gov. GC-MS provides excellent separation and selective identification of TBEP. For enhanced sensitivity and selectivity, particularly in complex matrices, tandem mass spectrometry (GC-MS/MS) may be employed ecetoc.org. Method detection limits in soils and sediments are often in the range of low nanograms per gram (ng/g) nih.gov.

Matrix	Extraction Method	Extraction Solvent	Cleanup Method	Analytical Instrument	Method Limit of Quantification (MLOQ)	Recoveries (%)	Reference
Soil/Sediment	Soxhlet Extraction	Hexane-Dichloromethane (1:1)	Two-step Solid-Phase Extraction (SPE)	GC-MS	0.3 - 2.9 ng/g	67.9 - 117.4	nih.gov
Soil	Accelerated Solvent Extraction (ASE)	Not Specified	One-step extraction and purification	GC-ion trap tandem MS	0.33 - 0.72 ng/g	Not Specified	nih.gov
Sediment	Ultrasonic Extraction	n-hexane and acetone (1:1)	Florisil SPE column	GC-MS/MS	2 - 4 ng/g	78 - 105	ecetoc.org

Air (Gaseous Phase, Particulate Matter, Dust)

Monitoring TBEP in the air requires methods that can differentiate between the gaseous phase and the particulate-bound phase, as the compound's distribution between these phases is governed by its physicochemical properties and environmental conditions.

Sampling: High-volume air samplers are commonly used, which draw a large volume of air through a filter, typically a glass fiber filter (GFF), to collect particulate matter. The gaseous phase compounds that pass through the filter are then captured on an adsorbent material, such as polyurethane foam (PUF) plugs placed downstream of the filter ecetoc.orgisotope.com. For indoor dust, samples are typically collected by vacuuming specific surface areas.

Extraction: The GFF (particulate matter) and PUF (gaseous phase) samples are extracted separately. Ultrasonic extraction with solvent mixtures such as n-hexane, dichloromethane, and acetone is a common approach for particulate samples isotope.com. Soxhlet extraction is also used for gaseous phase samples collected on PUF isotope.com. For dust samples, ultrasonic extraction with solvents like n-hexane/acetone is effective scienceopen.com.

Cleanup and Analysis: Extracts from air and dust samples often require purification to minimize matrix interference. For gaseous phase samples, cleanup using a Florisil cartridge may be employed isotope.com. Dust extracts can be purified using aminopropyl silica gel SPE columns nih.gov. Similar to soil and sediment analysis, the primary analytical instrument is GC-MS or GC-MS/MS nih.govscienceopen.comecetoc.org. These methods provide the necessary sensitivity to detect TBEP at the picogram to nanogram per cubic meter (pg/m³ to ng/m³) levels typically found in air isotope.com.

Matrix	Sampling Method	Extraction Method	Cleanup Method	Analytical Instrument	Limit of Detection (LOD)	Recoveries (%)	Reference
Indoor Air (Particulate & Gaseous)	Glass Fiber Filter (GFF) and Polyurethane Foam (PUF)	Ultrasonic (Particulate), Soxhlet (Gaseous)	Florisil cartridge (Gaseous)	Not Specified	Not Specified	52 - 128	isotope.com
Indoor Air	Filter and PUF plugs	Not Specified	Not Specified	GC-MS/MS	< 1 ng/m³	Not Specified	ecetoc.org
Dust	Vacuum collection	Ultrasonic Extraction	Aminopropyl silica gel SPE	GC-MS	1.4 - 15.7 ng/g (MLOQ)	67.9 - 117.4	nih.gov
Dust	Vacuum collection	Ultrasonic Extraction with n-hexane/acetone	Filtered through PTFE membrane	GC-MS	Not Specified	-11 to 14 (Relative Error)	scienceopen.com

Metabolite Analysis in Environmental and Biological Samples (e.g., Fish Tissues, Avian Eggs, Human Biomatrices)

The assessment of TBEP exposure, particularly in biological systems, is enhanced by the analysis of its metabolites. The primary metabolite formed through the cleavage of one of the 2-(2-butoxyethoxy)ethyl side chains is bis[2-(2-butoxyethoxy)ethyl] hydrogen phosphate (B84403) (BBEHEP) , also known as bis(2-butoxyethyl) hydrogen phosphate or BBOEP in some literature researchgate.netnih.gov. Another potential metabolite is 2-(2-butoxyethoxy)ethyl dihydrogen phosphate (BEHEP) , resulting from the cleavage of two side chains. These metabolites are more polar than the parent compound, necessitating different analytical approaches.

Human Biomatrices (Urine): Urine is the most common matrix for assessing human exposure to TBEP through metabolite analysis. As metabolites are often excreted as glucuronide or sulfate (B86663) conjugates, a crucial sample preparation step is enzymatic hydrolysis to release the free metabolite nih.govcdc.govrestek.com. This is typically performed using β-glucuronidase enzymes, such as those from Helix pomatia cdc.gov. The optimization of this step (e.g., enzyme concentration, incubation time, and temperature) is critical for accurate quantification cdc.gov.

Following hydrolysis, samples are often purified and concentrated using solid-phase extraction. The analytical determination of TBEP metabolites is predominantly carried out using Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS) or high-resolution mass spectrometry (e.g., UPLC-QTOF-MS) researchgate.netmdpi.com. These techniques are well-suited for analyzing the polar and non-volatile nature of the phosphate ester metabolites.

Fish Tissues and Avian Eggs: Specific, validated methods for TBEP metabolites in fish and avian eggs are not extensively documented in readily available literature. However, general analytical workflows for other organic contaminants in these matrices can be adapted. Sample preparation would involve homogenization of the tissue or egg, followed by extraction. For fish tissue, this may include base digestion followed by a simultaneous ethylation-extraction procedure nih.gov. For both matrices, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction approach could be applicable researchgate.net. Cleanup steps using SPE or gel permeation chromatography (GPC) would be necessary to remove the high lipid content. Final analysis would likely be performed by LC-MS/MS, given the polar nature of the metabolites.

Matrix	Target Analyte	Sample Preparation	Analytical Instrument	Key Findings/Parameters	Reference
Human Urine	BBEHEP (BBOEP)	Enzymatic hydrolysis (β-glucuronidase), direct injection	UPLC-QTOF-MS	BBOEP is a major metabolite used as a biomarker of exposure.	researchgate.net
Human Urine	Dialkyl/Diaryl Phosphates	Enzymatic hydrolysis (β-glucuronidase from Helix pomatia)	LC-MS/MS	Optimized hydrolysis (4h, 37°C) is crucial for accurate quantification of total urinary concentrations.	cdc.gov
Fish Tissue	General Metabolites	Base digestion (KOH), simultaneous ethylation-extraction	GC-FPD	Method optimized for organotins but adaptable for other metabolites requiring derivatization.	nih.gov
Fish Tissue	Pharmaceuticals & Metabolites	QuEChERS extraction, SPE cleanup	UHPLC Q/Orbitrap MS	A broad screening method capable of detecting a wide range of polar compounds and their metabolites.	researchgate.net

---

Remediation and Mitigation Strategies for Tbep Contamination

Advanced Oxidation Processes (AOPs) for Water Treatment

Advanced Oxidation Processes (AOPs) are a set of water treatment procedures designed to remove organic and inorganic materials through oxidation with highly reactive hydroxyl radicals (•OH). researchgate.net These processes are particularly effective for the degradation of recalcitrant organic pollutants like TBEP.

Photocatalysis using titanium dioxide (TiO₂) is a prominent AOP for the degradation of organic contaminants. When TiO₂ is irradiated with UV light, it generates hydroxyl radicals that can effectively break down complex organic molecules.

Suspension-Based TiO₂ Systems: Research has demonstrated the efficacy of TiO₂ in suspension for TBEP degradation. In one study, the photocatalytic degradation of TBEP was investigated using various visible light-responsive catalysts, including TiO₂/V₂O₅ composites. The degradation of TBEP followed first-order kinetics, with the N,F-TiO₂/V₂O₅ composite showing enhanced activity compared to the unmodified TiO₂/V₂O₅. tandfonline.comiwaponline.com Another study focusing on a lab-scale photocatalytic reactor with TiO₂ in suspension under UVA light also showed promise for the treatment of organophosphate flame retardants.

Immobilized TiO₂ Systems: To overcome the challenges of catalyst recovery associated with suspension systems, TiO₂ can be immobilized on various substrates. A study on the degradation of TBEP utilized TiO₂ immobilized on aluminum meshes. This system achieved similar degradation rates to the suspension system, demonstrating the viability of immobilized systems for practical applications. scielo.br After five cycles, the immobilized TiO₂ showed a decrease in photocatalytic activity of less than 2%, indicating good stability and reusability. scielo.br

Interactive Data Table: Photocatalytic Degradation of TBEP

Catalyst System	TBEP Degradation Kinetics	Half-life (min)	Notes
N-doped-SrTiO₃	First-order	9.8	Best photocatalytic performance in the study. tandfonline.comiwaponline.com
N,F-TiO₂/V₂O₅	First-order	-	Higher activity than N-TiO₂/V₂O₅ and TiO₂/V₂O₅. tandfonline.comiwaponline.com
TiO₂ in suspension	Pseudo-first-order	-	Rate constant of 0.0129 ± 0.0009 min⁻¹. scielo.br
Immobilized TiO₂ on aluminum mesh	Pseudo-first-order	-	Rate constant of 0.0079 ± 0.0006 min⁻¹. scielo.br

The efficiency of AOPs is influenced by various factors, including the type and concentration of oxidizing agents and other process parameters.

In UV/H₂O₂ systems, the concentration of hydrogen peroxide is a critical parameter. Studies have shown that increasing the concentration of H₂O₂ can enhance the degradation of TBEP. mdpi.com For instance, the complete degradation of TBEP and tributyl phosphate (B84403) (TBP) was achieved at a peroxide concentration of 1.0 mg/L, while a higher concentration of 1.5 mg/L was required for the complete degradation of the more resistant tris(2-chloroethyl) phosphate (TCEP). mdpi.com Research has determined the second-order rate constant for the reaction of TBEP with hydroxyl radicals to be 1.03×10¹⁰ M⁻¹s⁻¹, which is significantly faster than that of other organophosphate esters like TCEP and TCPP, indicating its higher susceptibility to hydroxyl radical attack. nih.gov

The degradation of TBEP in these systems is primarily mediated by hydroxyl radicals, leading to hydroxylation, further oxidation, and dealkylation of the parent molecule. tandfonline.comuoi.gr

Biological Treatment Approaches (e.g., Bioremediation Potential)

Biological treatment methods harness the metabolic activity of microorganisms to break down pollutants. TBEP is considered to be readily biodegradable. iwaponline.com

Studies have shown significant removal of TBEP in biological wastewater treatment processes. For instance, in a semi-continuous activated sludge test, 88% of TBEP was eliminated. copernicus.org The ultimate biodegradability of TBEP was reported to be 51% of the theoretical CO₂ generated after 28 days in a Monsanto shake flask procedure. copernicus.org

Several bacterial strains have been identified with the capability to degrade TBEP. For example, Bordetella sp. BWTL3 was found to degrade 97.7% of TBEP after 7 days of culture. nih.gov Other strains, such as Achromobacter sp. BWTL6 and Rhizobium sp. BWTL7, were also able to utilize TBEP for growth, with removal rates ranging from 40 to 58%. nih.gov White-rot fungi, such as Ganoderma lucidum and Trametes versicolor, have also demonstrated high efficiency, removing over 90% of TBEP within 4 days.

Effectiveness of Conventional Wastewater Treatment Plants in TBEP Elimination

Conventional wastewater treatment plants (WWTPs) employ a combination of physical, chemical, and biological processes to treat wastewater. The removal efficiency of TBEP in these plants can be quite high.

In one municipal WWTP in the Pearl River Delta, the concentration of TBEP was reduced from 4349.4 ng/L in the influent to 494.5 ng/L in the final effluent, indicating a significant removal. Another study reported that over 50% of TBEP in the influent was removed by microorganisms in a WWTP. An investigation into anoxic–oxic (AO) and University of Capetown (UCT) processes in WWTPs found that non-chlorinated organophosphate esters, including TBEP, were effectively removed, with removal rates of 85.1% in the AO process and 88.4% in the UCT process. core.ac.uk The aerobic process appears to be the primary stage for TBEP removal, with one study showing a 75.7% removal rate in this stage alone. core.ac.uk

Interactive Data Table: TBEP Removal in Conventional WWTPs

WWTP Process	Influent Concentration (ng/L)	Effluent Concentration (ng/L)	Removal Efficiency (%)	Reference
Municipal WWTP	4349.4	494.5	~88.6%
Anoxic–Oxic (AO) Process	-	-	85.1%	core.ac.uk
University of Capetown (UCT) Process	-	-	88.4%	core.ac.uk
Biological Treatment	-	-	>50%
Semi-continuous Activated Sludge	3 mg/L	-	88%	copernicus.org
Osaka WWTP	-	-	81%	copernicus.org

Filtration Technologies (e.g., Riverbank Filtration)

Filtration technologies, particularly riverbank filtration (RBF), can be an effective natural and low-cost method for water treatment. RBF involves the passage of river water through riverbank soils to abstraction wells, where natural filtration, adsorption, and biodegradation processes remove contaminants.

Studies have shown that RBF is effective in attenuating organophosphates. In a field study at the Oderbruch polder in Germany, TBEP was removed by the bank filtration processes to below the detection limit, confirming its biodegradability in this system. mdpi.com The attenuation of TBEP during RBF is attributed to a combination of factors including its structure, the organic carbon content of the aquifer material, sorption, and microbial degradation.

Current Research Gaps and Future Academic Directions for Tbep Studies

Comprehensive Multigenerational and Transgenerational Ecotoxicity Studies Across Diverse Taxa

A significant research gap exists in the understanding of the long-term effects of TBEP exposure across multiple generations and even in unexposed subsequent generations (transgenerational effects). The majority of existing studies have focused on aquatic invertebrates, with limited research on other taxonomic groups.

Aquatic Invertebrates: Studies on crustaceans like Daphnia magna have shown that chronic exposure to environmentally relevant concentrations of TBEP can impact growth and alter the transcription of genes related to key physiological processes such as molting and hormone signaling over three generations. In the tropical water flea Ceriodaphnia cornuta, multigenerational exposure to TBEP at environmentally relevant concentrations has demonstrated delayed toxicity, affecting survival, body length, and fertility from the second to the fourth generations, ultimately leading to population extinction by the sixth generation. researchgate.netresearchgate.netnih.gov These findings underscore the importance of long-term studies, as short-term assessments may not capture the full extent of TBEP's ecological impact.

Vertebrates: For vertebrates, research is even more limited. Studies on zebrafish (Danio rerio) have indicated that TBEP can induce developmental toxicity and endocrine disruption. mdpi.comnih.gov However, dedicated multigenerational and transgenerational studies on fish that assess reproductive fitness and long-term population viability are scarce.

Terrestrial and Avian Species: There is a notable lack of research on the multigenerational and transgenerational effects of TBEP on terrestrial invertebrates, amphibians, and birds. One study on zebra finches (Taeniopygia guttata) found no significant effects on hatching success, growth, or reproduction following in ovo exposure to TBEP. ecetoc.org However, this study did not extend to subsequent generations to assess for potential transgenerational effects. The absence of data for soil-dwelling organisms and amphibians is a critical deficiency, given that these organisms can be exposed to TBEP through contaminated soil and water.

Future research should prioritize comprehensive multigenerational and transgenerational studies on a wider array of taxa, including terrestrial invertebrates, amphibians, fish, and birds. Such studies are essential to determine if the effects observed in aquatic invertebrates are applicable to other species and to fully assess the long-term ecological risks of TBEP.

Elucidation of Detailed Sub-Organismal and Molecular Mechanisms of Action in Ecological Receptors

While some research has shed light on the molecular mechanisms of TBEP toxicity, a more detailed understanding at the sub-organismal level is needed. Current knowledge points towards several key pathways being affected by TBEP exposure.

Endocrine Disruption: In zebrafish, TBEP has been shown to disrupt the endocrine system by altering the expression of genes involved in the hypothalamic-pituitary-gonadal (HPG), hypothalamic-pituitary-thyroid (HPT), and hypothalamic-pituitary-adrenal (HPA) axes. nih.gov It can also impact the expression of vitellogenin, a key protein in fish reproduction. researchgate.net Further research is needed to fully elucidate the specific receptor interactions and signaling pathways that are disrupted by TBEP and its metabolites in a variety of organisms.

Neurotoxicity: Studies suggest that organophosphate flame retardants, including TBEP, can have neurotoxic effects. mdpi.comnih.gov Research on human motor neuron development has indicated that TBEP can inhibit their survival by disrupting extracellular matrix-receptor interactions. researchgate.net In a mouse model of allergic asthma, dietary exposure to TBEP was found to impair memory function and induce neuroinflammation. mdpi.com The precise molecular mechanisms underlying TBEP's neurotoxicity in ecologically relevant species remain largely unexplored.

Oxidative Stress and Apoptosis: In vitro studies using human liver (HepG2) and mouse Leydig (TM3) cells have demonstrated that TBEP can induce oxidative stress, leading to cellular damage and apoptosis (programmed cell death). nih.govnih.govnih.gov TBEP exposure has been shown to increase the production of reactive oxygen species (ROS) and alter the expression of genes related to oxidative stress. nih.govnih.gov In carp (B13450389) (Cyprinus carpio), TBEP exposure led to increased oxidative stress in the liver. nih.gov More in vivo studies are required to confirm these mechanisms in a wider range of organisms and to understand the ecological implications of TBEP-induced oxidative stress.

Future research should employ advanced techniques such as transcriptomics, proteomics, and metabolomics to provide a more holistic view of the molecular pathways affected by TBEP. Identifying specific biomarkers of TBEP exposure and effect would also be highly valuable for environmental monitoring and risk assessment.

Development of Predictive Models for Environmental Fate, Exposure, and Ecotoxicity

Predictive models are essential tools for assessing the environmental risk of chemicals, particularly when empirical data are limited. For TBEP, there is a need to develop and validate robust models that can predict its environmental fate, exposure concentrations, and ecotoxicological effects.

Quantitative Structure-Activity Relationship (QSAR) Models: QSAR models use the chemical structure of a compound to predict its physicochemical properties, environmental fate, and toxicity. While general QSAR models exist for organic chemicals, there is a lack of specific, validated QSARs for TBEP and its transformation products. nih.govscbt.com Developing such models would allow for rapid screening of potential risks and could help prioritize future research efforts.

Physiologically Based Pharmacokinetic (PBPK) Models: PBPK models simulate the absorption, distribution, metabolism, and excretion of chemicals in an organism. These models can be used to predict internal dose concentrations in different tissues and to extrapolate toxicity data across species. researchgate.netatamanchemicals.comnih.govresearchgate.net The development of PBPK models for TBEP in key ecological receptors, such as fish and birds, would greatly enhance our ability to assess its toxicological risk.

Environmental Fate and Transport Models: These models predict the distribution and concentration of chemicals in different environmental compartments (air, water, soil, sediment). While general environmental fate models are available, there is a need for models specifically parameterized and validated for TBEP. nih.govsigmaaldrich.comresearchgate.net Such models could help identify areas of high potential exposure and inform monitoring strategies.

Future efforts should focus on developing and validating these predictive models for TBEP, integrating them to provide a more comprehensive risk assessment framework. This will require the generation of high-quality experimental data on the physicochemical properties, environmental degradation rates, and toxicological endpoints of TBEP.

Spatiotemporal Monitoring and Source Apportionment in Understudied Regions

Our current understanding of TBEP's global distribution is incomplete, with a significant lack of data from many regions of the world. Most monitoring studies have been concentrated in North America, Europe, and parts of Asia.

Geographical Gaps: There is a pressing need for spatiotemporal monitoring of TBEP in understudied regions, including South America, Africa, Oceania, and the polar regions. covalentchemical.comresearchgate.netpops.intresearchgate.net These regions may have unique sources of TBEP and different environmental conditions that could influence its fate and transport. For instance, while some organophosphate esters have been detected in the Antarctic, data for TBEP is limited. europa.eu

Source Apportionment: Identifying the primary sources of TBEP in the environment is crucial for developing effective mitigation strategies. While it is known that TBEP is used in a variety of consumer and industrial products, detailed source apportionment studies that quantify the relative contributions of different sources (e.g., wastewater treatment plants, industrial emissions, landfill leachate) to environmental concentrations are lacking.

Future research should aim to establish comprehensive monitoring programs for TBEP in understudied regions. These programs should not only measure TBEP concentrations in various environmental matrices but also incorporate source apportionment techniques to identify and quantify its primary emission sources.

In-depth Research on Novel Transformation Products and Their Environmental Significance

Like many organic contaminants, TBEP can undergo transformation in the environment through biotic and abiotic processes, leading to the formation of various transformation products (TPs). researchgate.netnih.gov These TPs may have different physicochemical properties, toxicity, and environmental persistence compared to the parent compound.

There is a significant knowledge gap regarding the identity, occurrence, and environmental significance of TBEP's novel transformation products. While some potential degradation pathways have been proposed, comprehensive studies that identify and quantify TBEP TPs in environmental samples are scarce. Furthermore, the toxicological profiles of these TPs are largely unknown. It is possible that some TPs may be more toxic or persistent than TBEP itself.

Future research should focus on:

Identifying the major biotic and abiotic transformation pathways of TBEP under different environmental conditions.

Developing analytical methods for the detection and quantification of TBEP TPs in environmental matrices.

Assessing the ecotoxicity and environmental fate of identified TPs.

A deeper understanding of TBEP's transformation products is essential for a complete assessment of its environmental risk.

Integrated Assessment of TBEP in Mixtures with Other Emerging Contaminants

In the real world, organisms are exposed to a complex mixture of contaminants, not just single chemicals. The combined effects of these mixtures can be additive, synergistic (greater than the sum of the individual effects), or antagonistic (less than the sum of the individual effects).

There is a lack of research on the integrated assessment of TBEP in mixtures with other emerging contaminants, such as other flame retardants, pesticides, pharmaceuticals, and personal care products. europa.eumdpi.com Most ecotoxicological studies have focused on the effects of TBEP alone. Understanding how TBEP interacts with other chemicals is critical for realistic environmental risk assessment.
